

comparative TGA analysis of various nickel carboxylates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel formate

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A Comparative Thermogravimetric Analysis of Nickel Carboxylates: Formate, Acetate, and Oxalate

This guide provides a comparative thermogravimetric analysis (TGA) of three common nickel carboxylates: **nickel formate**, nickel acetate, and nickel oxalate. The thermal decomposition of these compounds is of significant interest to researchers and professionals in materials science and catalysis for the synthesis of nickel-based nanomaterials. This document summarizes key quantitative data, details experimental protocols, and visualizes the analytical workflow.

Data Presentation

The thermal decomposition of nickel carboxylates typically proceeds in distinct stages, starting with dehydration followed by the decomposition of the anhydrous salt. The final product is highly dependent on the atmosphere under which the analysis is conducted. In an inert atmosphere (like nitrogen or helium), metallic nickel or a mixture with its oxide is often the end product, whereas in an oxidizing atmosphere (air), nickel oxide is the expected residue.

The following table summarizes the key thermal events for **nickel formate** dihydrate, nickel acetate tetrahydrate, and nickel oxalate dihydrate based on available experimental data. It is important to note that the values presented are derived from different studies and experimental conditions may vary, which can influence the exact decomposition temperatures.

Nickel Carboxylate	Formula	Atmosphere	Dehydration Temperature (°C)	Anhydrous Decomposition Temperature (°C)	Final Product
Nickel Formate Dihydrate	$\text{Ni}(\text{HCOO})_2 \cdot 2\text{H}_2\text{O}$	Air	Not explicitly separated	238 - 250	NiO[1]
Vacuum	130 - 140	~300	Ni		
Nickel Acetate Tetrahydrate	$\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$	Air	118 - 137[2][3]	~350[2][3]	NiO[2][3]
Helium	118 - 137[2][3]	~350 (multi-step)[2][3][4]	Ni/NiO mixture[4]		
Hydrogen	118 - 137[2][3]	~350[2][3]	Ni[2][3]		
Nickel Oxalate Dihydrate	$\text{Ni}(\text{C}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$	Nitrogen	~200 - 250[2]	~320 - 400[2]	Metallic Nickel[2]
Air	Not explicitly separated	Endothermic decomposition	NiO[2]		

Experimental Protocols

The following provides a generalized methodology for conducting a comparative TGA analysis of nickel carboxylates. Specific parameters may be adjusted based on the instrument and analytical goals.

Objective: To determine and compare the thermal stability and decomposition pathways of **nickel formate**, nickel acetate, and nickel oxalate.

Apparatus:

- Thermogravimetric Analyzer (TGA) coupled with a differential thermal analysis (DTA) or differential scanning calorimetry (DSC) sensor.
- Microbalance with high sensitivity.
- Gas flow controller for atmosphere management.
- Sample pans (e.g., alumina, platinum).

Materials:

- **Nickel Formate** Dihydrate ($\text{Ni}(\text{HCOO})_2 \cdot 2\text{H}_2\text{O}$) powder.
- Nickel Acetate Tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$) powder.
- Nickel Oxalate Dihydrate ($\text{Ni}(\text{C}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$) powder.
- High purity nitrogen, helium, or dry air for purge gas.

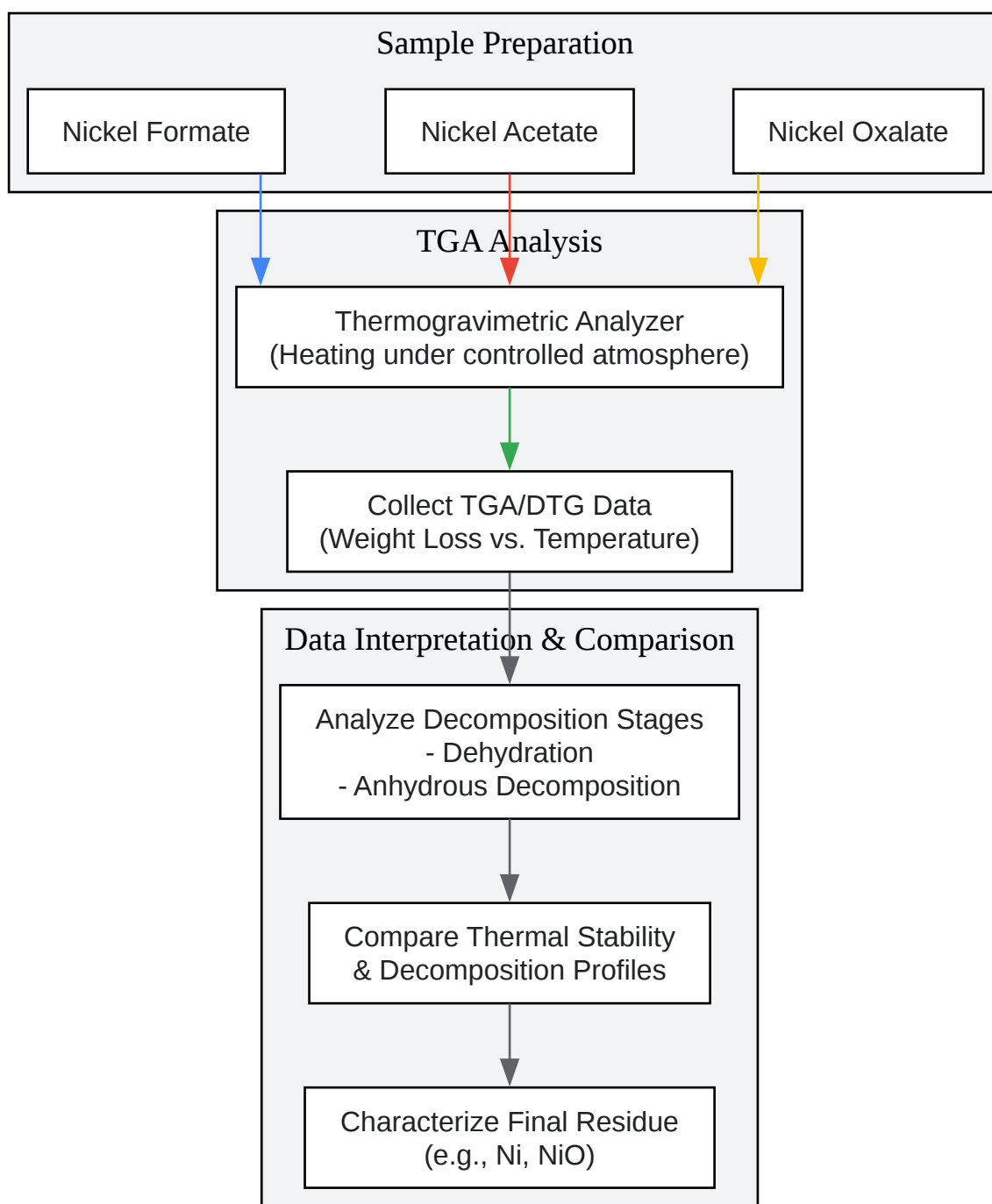
Procedure:

- **Sample Preparation:** A small amount of the nickel carboxylate sample (typically 5-10 mg) is accurately weighed and placed into a TGA sample pan.
- **Instrument Setup:** The TGA furnace is purged with the desired gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) for a sufficient time to ensure an inert atmosphere.
- **Thermal Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600-800 °C) at a constant heating rate (e.g., 10 °C/min).
- **Data Acquisition:** The weight loss of the sample and the temperature are continuously recorded throughout the experiment. If available, the DTA/DSC signal is also recorded to identify endothermic and exothermic events.
- **Analysis:** The resulting TGA curve (weight % vs. temperature) is analyzed to determine the onset and completion temperatures of decomposition stages, the percentage weight loss at each stage, and the final residue percentage. The derivative of the TGA curve (DTG) is used to identify the temperatures of maximum decomposition rates.

- **Comparative Analysis:** The TGA/DTG curves of the different nickel carboxylates are overlaid for a direct comparison of their thermal stabilities and decomposition profiles under identical experimental conditions.

Mandatory Visualization

The following diagram illustrates the logical workflow for conducting a comparative TGA analysis of various nickel carboxylates.



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Caption: Workflow for comparative TGA analysis of nickel carboxylates.

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- To cite this document: BenchChem. [comparative TGA analysis of various nickel carboxylates]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3367021#comparative-tga-analysis-of-various-nickel-carboxylates\]](https://www.benchchem.com/product/b3367021#comparative-tga-analysis-of-various-nickel-carboxylates)

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